

using 8-bromocaffeine in receptor binding studies

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Caffeine, 8-bromo-

CAS No.: 10381-82-5

Cat. No.: S572041

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Available Information on 8-Bromocaffeine

The search results confirm that 8-bromocaffeine is a recognized derivative of caffeine but provide only foundational chemical data.

- **Synthesis:** It can be produced through the direct bromination of caffeine using bromine in glacial acetic acid, with sodium acetate as an acid scavenger [1].
- **General Use:** It is identified as a derivative of the methylxanthine class and is used as a **radiosensitizer** in tumor radiotherapy [1]. Caffeine and its analogs are historically important as **adenosine receptor (AR) antagonists** [2].
- **Structural Data:** A crystal structure of a related compound, 8-(4-bromophenoxy)caffeine, has been determined, showing the caffeine core with a pyrimidinedione and an imidazole ring [2].

Proposed Framework for Application Notes

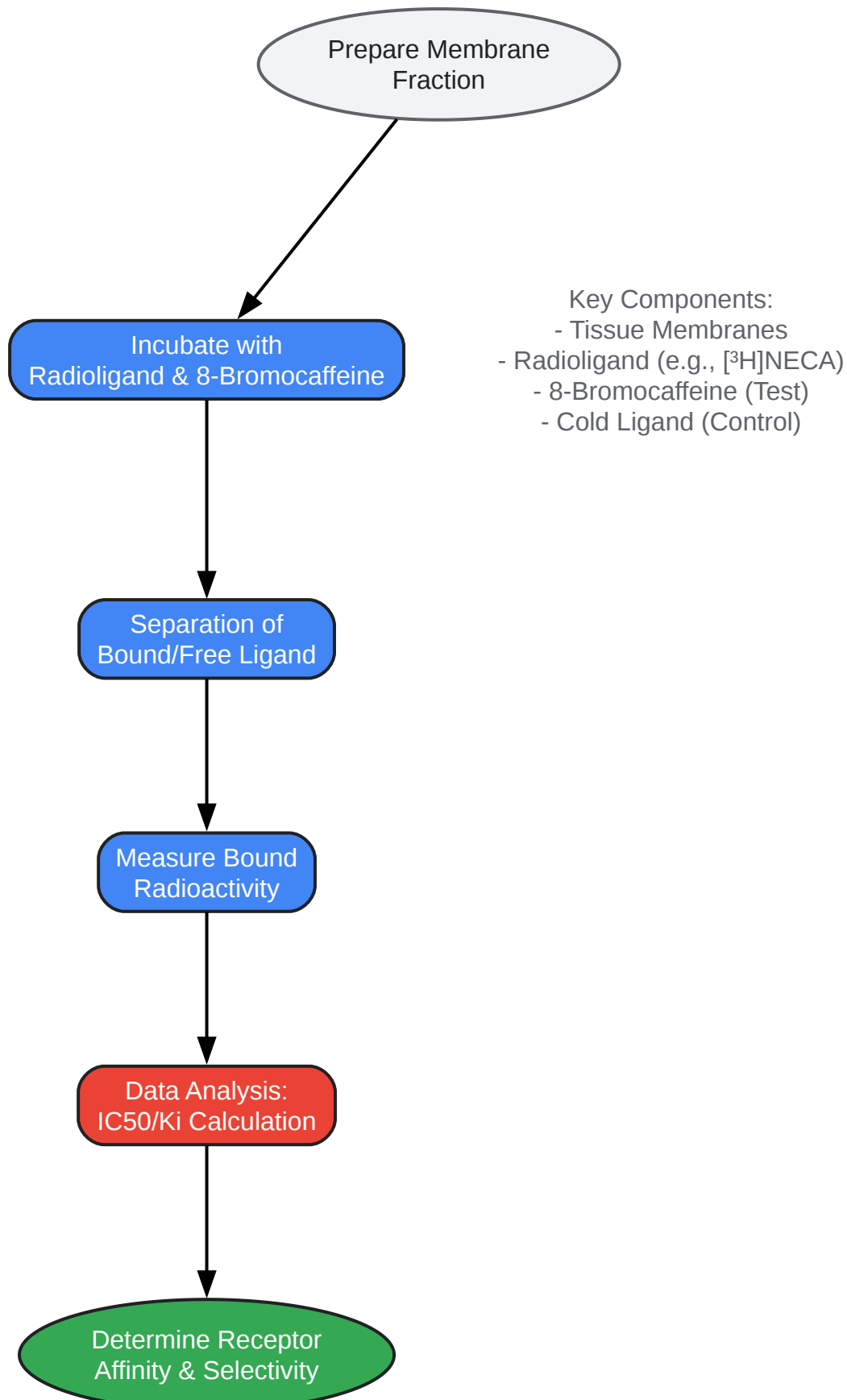
To guide your research, here is a structure you can use to organize your application notes once the necessary data is gathered. You would need to populate this framework with details from specialized scientific databases and primary literature.

Section	Description	Status from Search
Introduction	Biological context of caffeine/8-bromocaffeine as AR antagonists [2].	Partially Available
Chemical Properties	Structure, molecular weight (273.090 g·mol ⁻¹), melting point (206°C) [1].	Basic Data Available
Key Applications	Radiosensitization of tumor cells [1]; tool for AR studies [2].	General Use Cited
Experimental Protocols	Detailed receptor binding assays (e.g., competitive binding with radioligands).	Information Missing
Quantitative Data	Table of binding affinity (IC ₅₀ /K _i) for adenosine receptor subtypes (A1, A2A, A2B, A3).	Information Missing
Signaling Pathways	Diagram of caffeine/AR antagonism impacting cAMP pathways.	Information Missing

Example Experimental Workflow

While specific protocols for 8-bromocaffeine are not available, a general workflow for a competitive receptor binding assay is provided below. You would need to adapt the steps (incubation times, concentrations, etc.) based on established literature for xanthine derivatives.

The following Graphviz diagram outlines this generic workflow.



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References

1. - 8 - Wikipedia Bromocaffeine [en.m.wikipedia.org]
2. Synthesis and X-ray crystal structure of - (4-bromophenoxy) caffeine [redalyc.org]

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